

Application Notes and Protocols for Decyl Isoundecyl Phthalate in Industrial Manufacturing

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Compound of Interest

Compound Name: Decyl isoundecyl phthalate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the industrial applications of **decyl isoundecyl phthalate** (DIDP), with a focus on its role as a primary plasticizer. This document includes key performance data, detailed experimental protocols for its synthesis and incorporation into polymer matrices, and diagrams illustrating its manufacturing process and application workflows.

Introduction

Decyl isoundecyl phthalate (DIDP) is a high molecular weight ortho-phthalate plasticizer primarily used to impart flexibility and durability to polyvinyl chloride (PVC) and other polymers. [1][2] It is a clear, colorless, and odorless liquid, soluble in most organic solvents but insoluble in water.[3][4] Its chemical structure, characterized by long, branched alkyl chains, provides excellent thermal stability, low volatility, and high resistance to migration and extraction, making it a preferred choice for a wide range of demanding applications.[2][5]

Physicochemical and Performance Data

The following tables summarize the key physicochemical properties of DIDP and its performance characteristics when incorporated into PVC formulations.

Table 1: Physicochemical Properties of **Decyl Isoundecyl Phthalate**

Property	Value	Test Method
Chemical Formula	C ₂₈ H ₄₆ O ₄	-
Molecular Weight	446.7 g/mol	-
Appearance	Clear, colorless to pale yellow liquid	Visual
Odor	Mild	Olfactory
Specific Gravity (at 27°C)	0.960–0.967	ASTM D1045-86
Viscosity (at 20°C)	108 ± 2 cP	KLJTM
Boiling Point (at 3.5 mmHg)	255°C	lit.
Pour Point	-48°C	lit.
Flash Point (COC)	232°C	KLJTM
Volatile Loss (130°C/3 hrs)	0.10% max	KLJTM
Ester Value	249–254 mg KOH/g	ASTM D1045-86
Acidity	0.010 wt. % max	ASTM D1045-86
Moisture Content	0.10 wt. % max	ASTM E203
Ester Content	99.50% min	ASTM D1045-86
Volume Resistivity	4.5 ± 1.0 x 10 ¹¹ Ohm-cm	KLJTM
Source:[3][4]		

Table 2: Performance of DIDP in Flexible PVC Formulations

Property	DIDP Concentration (phr)	Result
Mechanical Properties		
Tensile Strength	45	Decreases with increasing DIDP concentration
Elongation at Break	45	Increases with increasing DIDP concentration
Shore A Hardness	45	Decreases with increasing DIDP concentration
Thermal Properties		
Thermal Stability (Deshydrochloration)	45	Maximal at 45 wt. %
Other Properties		
Water Absorption (25°C for 3 days)	60	Does not exceed 0.18 wt. %
Weight Loss	45	Varies with concentration
phr: parts per hundred resin		
Source:[6]		

Industrial Applications

DIDP is a versatile plasticizer with a broad range of applications, primarily in the PVC industry. [4][7] Its key benefits include high permanency for improved aging resistance, low volatility, sustained flexibility in cold conditions, and good electrical insulation properties.[8]

Wire and Cable Insulation

Due to its excellent electrical resistivity and high-temperature resistance, DIDP is widely used in the manufacturing of PVC insulation for building wires, appliance wires, and automotive cables.[4][9]

Automotive Interiors

In the automotive sector, DIDP is used in the production of flexible PVC for interior components such as dashboards, door panels, and upholstery. Its low fogging characteristics are particularly advantageous in this application.

Construction Materials

DIDP is a key component in various construction materials, including flooring, roofing membranes, and wall coverings, where its durability and resistance to weathering are crucial.
[7]

Adhesives, Sealants, and Coatings

It also finds use in non-polymer applications such as adhesives, sealants, anti-corrosion paints, and lacquers.[3][4]

Experimental Protocols

The following protocols provide detailed methodologies for the synthesis of DIDP and its incorporation into a PVC plastisol.

Protocol for the Synthesis of Decyl Isoundecyl Phthalate

This protocol is based on a typical esterification process.

Materials:

- Phthalic anhydride
- Isodecyl alcohol
- Titanate catalyst (e.g., tetra-isopropyl titanate)
- Nitrogen gas
- Sodium hydroxide solution (for neutralization)
- Deionized water

Equipment:

- Glass reactor with a stirrer, thermometer, nitrogen inlet, and a distillation setup
- Heating mantle
- Separatory funnel
- Vacuum distillation apparatus

Procedure:

- Esterification:
 1. Charge the reactor with phthalic anhydride and isodecyl alcohol in a molar ratio of approximately 1:2.2.
 2. Start stirring and begin purging the reactor with nitrogen gas.
 3. Heat the mixture to 140-150°C to initiate the monoesterification reaction.
 4. After the initial reaction, increase the temperature to 210-230°C.
 5. Introduce the titanate catalyst.
 6. Maintain the reaction at this temperature for 3-4 hours, continuously removing the water of reaction through distillation.
- Neutralization and Washing:
 1. Cool the crude ester to below 90°C.
 2. Neutralize the excess acid with a sodium hydroxide solution.
 3. Wash the ester phase multiple times with deionized water until the wash water is neutral.
- Purification:
 1. Perform steam stripping at approximately 180°C to remove unreacted alcohol and other volatile impurities.

2. Filter the final product to remove any solid impurities.

Protocol for Preparation of a PVC Plastisol Formulation

Materials:

- PVC resin (e.g., emulsion grade)
- **Decyl isoundecyl phthalate (DIDP)**
- Thermal stabilizer (e.g., a mixed metal soap)
- Fillers (e.g., calcium carbonate), as required
- Pigments, as required

Equipment:

- High-speed disperser or planetary mixer
- Viscometer
- Molding press
- Tensile tester

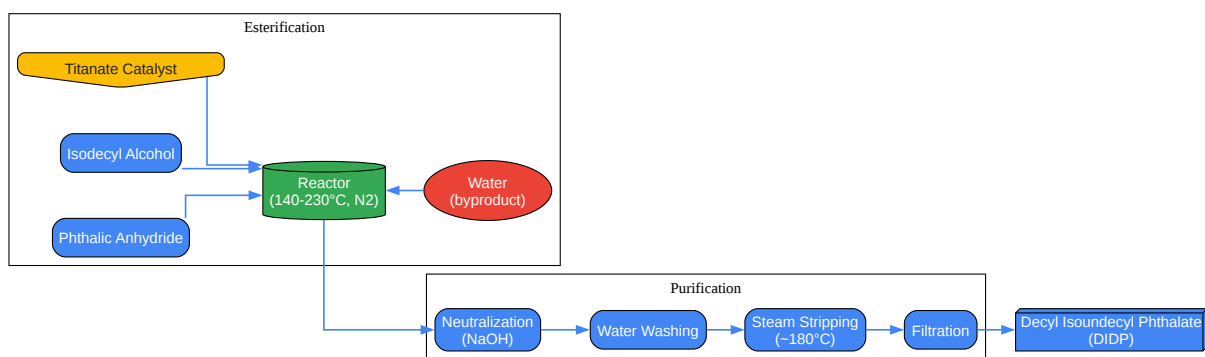
Procedure:

- **Mixing:**
 1. In a suitable mixing vessel, combine the DIDP and any other liquid components.
 2. While mixing at low speed, gradually add the PVC resin to the liquid phase.
 3. Once the resin is wetted, add the stabilizer, fillers, and pigments.
 4. Increase the mixing speed to ensure thorough dispersion of all components. Mix until a homogenous paste (plastisol) is formed.

- Deaeration:
 1. Deaerate the plastisol under vacuum to remove any entrapped air bubbles.
- Processing:
 1. The plastisol can then be processed using various techniques such as spread coating, dip molding, or rotational molding.
 2. For testing, cast a film of the plastisol onto a release paper and fuse it in an oven at a temperature typically between 160-200°C.
- Characterization:
 1. Measure the viscosity of the plastisol using a viscometer.
 2. After fusing and cooling, the mechanical properties of the PVC film, such as tensile strength and elongation at break, can be determined using a tensile tester according to standard ASTM methods.

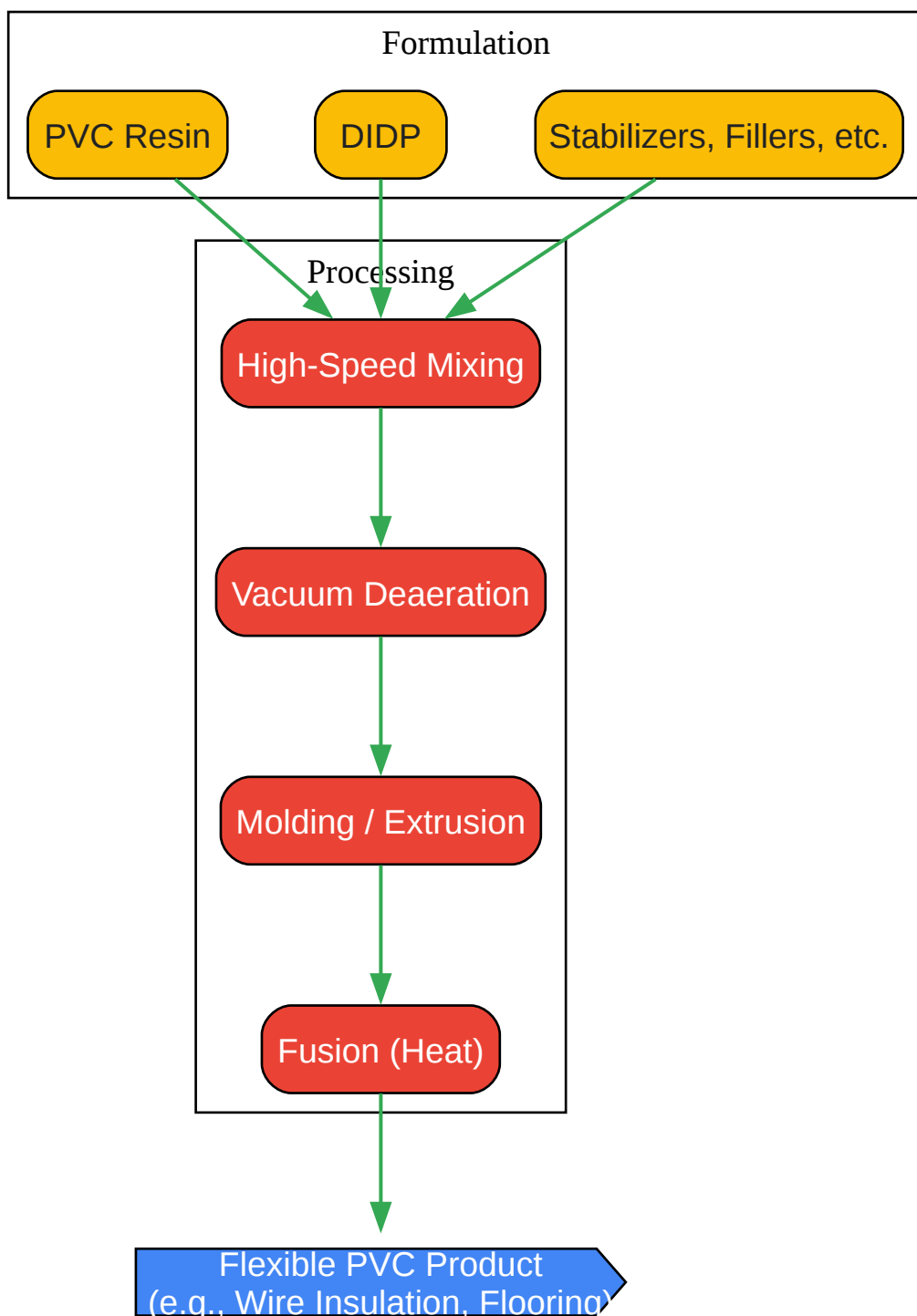
Diagrams

The following diagrams illustrate the synthesis process of DIDP and a general workflow for its application in PVC manufacturing.



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Caption: Synthesis workflow for **decyl isoundecyl phthalate**.



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Caption: General workflow for PVC product manufacturing using DIDP.

Application in Drug Development

While DIDP is mentioned in the context of coatings for pharmaceutical pills and use in medical devices, publicly available, in-depth research on its specific role in drug delivery systems or its interaction with biological signaling pathways is limited.[10] Its primary function in these contexts is likely as a plasticizer to impart flexibility and durability to coatings or device components. Professionals in drug development should be aware of its potential to migrate from polymer matrices and should consider its toxicological profile in any application involving direct or indirect patient contact. The U.S. Environmental Protection Agency (EPA) has identified developmental toxicity as a health concern associated with DIDP exposure in occupational settings.[8]

Safety and Handling

DIDP is considered to have low acute toxicity. However, as with any chemical, appropriate personal protective equipment, including gloves and safety glasses, should be used during handling. Ensure adequate ventilation to minimize inhalation exposure. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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